

Early Toxicological Studies of Chlordane: An In-depth Technical Guide

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Compound of Interest

Compound Name: Chlordane

Cat. No.: B1668712

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Introduction

Chlordane, a synthetic chlorinated hydrocarbon, was first introduced as an insecticide in the 1950s. Its persistence in the environment and potential for bioaccumulation raised early concerns regarding its toxicological profile. This technical guide provides a comprehensive overview of the foundational toxicological studies of **Chlordane** conducted prior to 1980. The document is intended for researchers, scientists, and drug development professionals, offering a detailed examination of the early scientific understanding of this compound's effects. This guide synthesizes key findings on acute, subchronic, and chronic toxicity, as well as its reproductive and carcinogenic potential, with a focus on the experimental methodologies and quantitative data from these pioneering studies.

Acute Toxicity

Early investigations into the acute toxicity of **Chlordane** established its potent effects across various animal species. The primary measure of acute toxicity, the median lethal dose (LD50), was determined through single-dose administration studies.

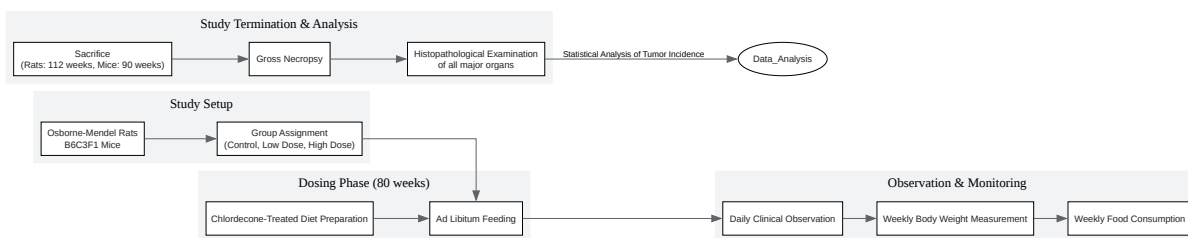
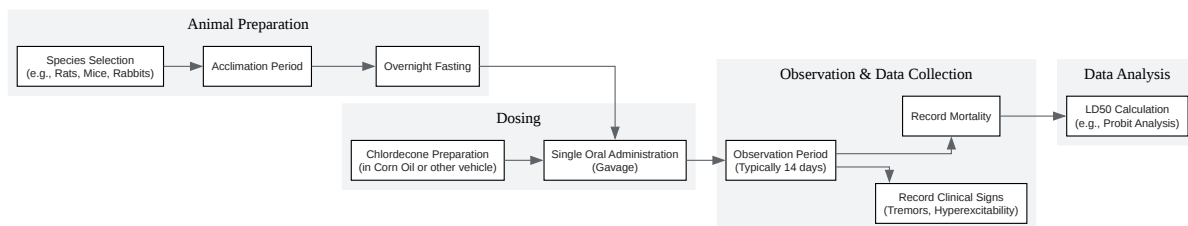
Quantitative Data: Acute Toxicity

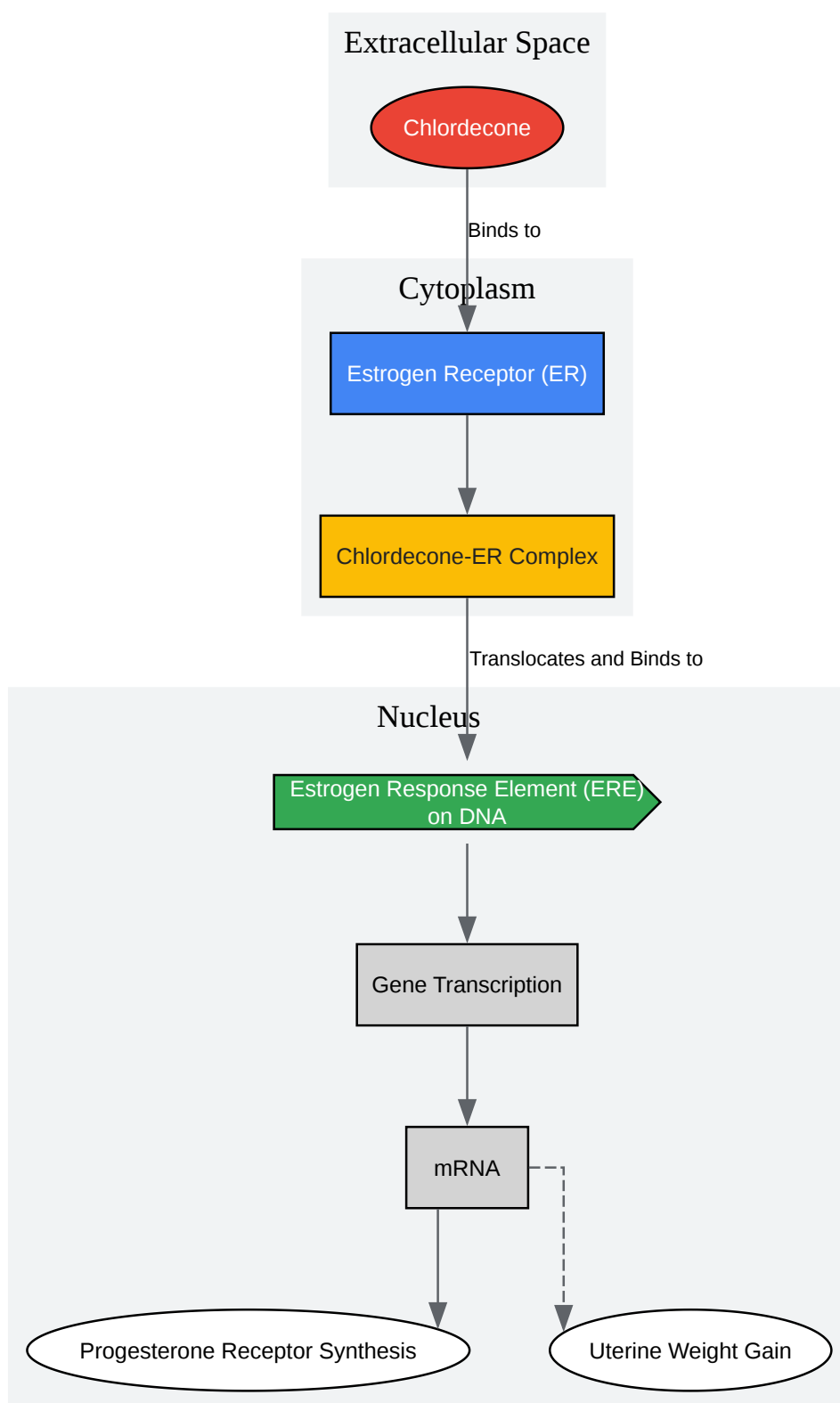
Species	Strain	Route of Administration	Vehicle	LD50 (mg/kg)	Reference
Rat (Male)	Sherman	Oral	Corn Oil	132	Larson et al., 1979[1]
Rat (Female)	Sherman	Oral	Corn Oil	126	Larson et al., 1979[1]
Rabbit (Male)	Not Specified	Oral	Not Specified	71	Larson et al., 1979[1]
Dog	Not Specified	Oral	Not Specified	250	Stockholm Convention[2]
Mouse	Not Specified	Oral	Not Specified	95-125	Huber, 1965

Experimental Protocols: Acute Toxicity Studies

The methodologies employed in these early studies, while varying slightly, generally followed a consistent protocol to determine the LD50.

DOT Script for Acute Toxicity Experimental Workflow





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References

- 1. researchgate.net [researchgate.net]
- 2. Estrogenic activity of the insecticide chlordane (Kepone) and interaction with uterine estrogen receptors - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Early Toxicological Studies of Chlordane: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1668712#early-toxicological-studies-of-chlordane]

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